

# Comprehensive Disposal Guide: 3-Quinolinecarbonitrile, 4-hydroxy-6-methyl-

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## Compound of Interest

|                |  |
|----------------|--|
| Compound Name: | 3-Quinolinecarbonitrile, 4-hydroxy-6-methyl- |
| CAS No.:       | 61338-30-5                                   |
| Cat. No.:      | B3054608                                     |

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## Executive Summary: Immediate Action Plan

Do NOT dispose of **3-Quinolinecarbonitrile, 4-hydroxy-6-methyl-** (CAS 50916-56-4) down the drain. This compound poses specific risks due to its nitrile moiety (-CN), which can release hydrogen cyanide (HCN) upon thermal decomposition or strong acid hydrolysis, and its potential aquatic toxicity.

Core Directive:

- Segregate: Isolate from strong oxidizers and acids.[1][2]
- Label: Clearly mark as "Toxic Organic Solid" or "Nitrile-Bearing Waste."
- Destruction: The only validated disposal method is high-temperature incineration equipped with a secondary combustion chamber and scrubber system.

## Chemical Profile & Hazard Assessment

Understanding the physicochemical nature of the analyte is the first step in safe disposal. The 4-hydroxy substituent often favors the 4-quinolone tautomer, resulting in a compound with a high melting point and limited solubility in non-polar solvents.

**Table 1: Physicochemical & Hazard Data[3]**

| Parameter          | Specification  | Operational Implication  |
|--------------------|--|--|
| Chemical Name      | 3-Quinolinecarbonitrile, 4-hydroxy-6-methyl-                 | Official manifesting name.   |
| CAS Number         | 50916-56-4   | Unique identifier for waste tags.  |
| Molecular Formula  | C <sub>11</sub> H <sub>8</sub> N <sub>2</sub> O              | Nitrogen content requires NO <sub>x</sub> scrubbing during incineration. |
| Functional Groups  | Nitrile (-CN), Hydroxyl (-OH), Methyl (-CH <sub>3</sub> )    | Nitrile Risk: Potential HCN release if heated/acidified.                 |
| Physical State     | Solid (Powder)   | High dusting potential; use N95/P100 respiratory protection.             |
| GHS Classification | Acute Tox. 4 (Oral), Skin Irrit. 2, Eye Irrit. 2A, STOT SE 3 | Handle as a hazardous irritant/toxin.                                    |
| Incompatibilities  | Strong Oxidizers, Strong Acids                               | Acid contact may hydrolyze nitrile to amide/acid or release HCN.         |

## Critical Hazard Mechanism: The Nitrile Factor

As a Senior Scientist, I must emphasize why standard organic waste protocols are insufficient. The presence of the cyano group at position 3 is the critical control point.

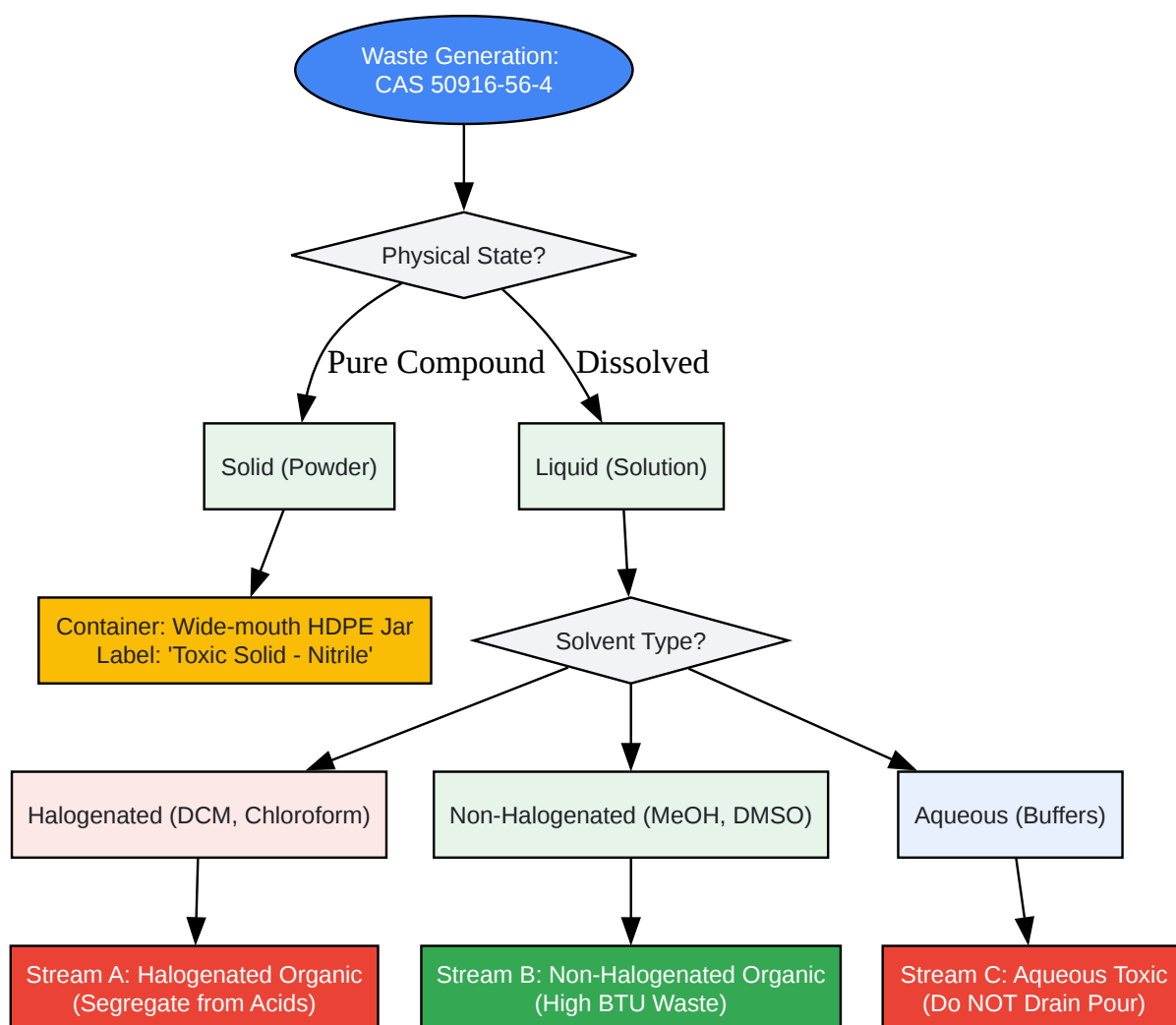
- **Thermal Decomposition:** In the event of an uncontrolled fire or improper low-temperature incineration, the nitrile group can decompose to release Hydrogen Cyanide (HCN) and toxic nitrogen oxides (NO<sub>x</sub>).

- Acid Hydrolysis: While aromatic nitriles are generally stable, mixing this compound with strong mineral acids in a waste container can theoretically catalyze hydrolysis. If the waste stream is acidic and contains other incompatibles, exothermic reactions could volatilize toxic byproducts.

Rule: Never bulk this waste into a container with pH < 4 without prior validation.

## Pre-Disposal Segregation Workflow

Proper segregation prevents cross-reactivity in the waste drum. Use the following logic flow to determine the correct waste stream.



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Figure 1: Decision logic for segregating CAS 50916-56-4 waste streams to prevent incompatibility.

## Step-by-Step Disposal Protocols

### Protocol A: Solid Waste (Pure Compound)

Applicability: Expired stocks, weighing residuals, or spilled powder.

- PPE Requirement: Nitrile gloves (double-gloved recommended), safety goggles, lab coat, and N95 particulate respirator (if outside a fume hood).
- Container Selection: Use a dedicated wide-mouth High-Density Polyethylene (HDPE) or glass jar. Avoid metal containers if acidic impurities are suspected.
- Transfer: Transfer the solid carefully to avoid dust generation. Wipe the exterior of the source container with a damp tissue to remove static-clinging dust; add this tissue to the waste.
- Labeling: Affix a hazardous waste tag immediately.
  - Constituents: "**3-Quinolinecarbonitrile, 4-hydroxy-6-methyl-**" (100%).
  - Hazard Checkbox: Toxic, Irritant.[3]
- Storage: Store in a satellite accumulation area (SAA) inside a secondary containment tray until pickup.

### Protocol B: Liquid Waste (Mother Liquors/Solutions)

Applicability: HPLC effluent, reaction mixtures, or cleaning solvents.

- Solvent Compatibility Check: Ensure the collection carboy is compatible with the solvent (e.g., LDPE is poor for chloroform; use glass or fluorinated plastic).
- pH Verification: Dip a pH strip into the waste solution.

- If Acidic (pH < 4): Neutralize slowly with Sodium Bicarbonate before adding to a bulk organic waste drum containing nitriles. This prevents potential hydrolysis.
- Bulking: Pour into the appropriate solvent stream (Halogenated vs. Non-Halogenated).
  - Note: Due to the "4-hydroxy" group (quinolone form), solubility may be poor in non-polar solvents. If precipitation occurs in the waste drum, note "Contains Precipitated Solids" on the label.

## Protocol C: Contaminated Debris (Glassware & Sharps)

Applicability: Syringes, broken vials, contaminated gloves.

- Triple Rinse: Triple rinse empty vials with a polar solvent (e.g., DMSO or Methanol) to solubilize the residue. Collect rinsate as Protocol B.
- Defacing: Deface the original label on the empty container.
- Disposal:
  - Rinsed Glass: Glass disposal box (if permitted by local EHS).
  - Grossly Contaminated: If rinsing is impossible, place the entire vial into a sealed bucket labeled "Solid Debris contaminated with Toxic Organics."

## Emergency Spill Response

If a spill occurs, containment speed is vital to prevent dust migration.

- Evacuate & Ventilate: Clear the immediate area.<sup>[4]</sup> If the spill is powder outside a hood, allow dust to settle (5 mins).
- PPE Up: Wear Nitrile gloves, goggles, and a respirator.
- Containment:
  - Solid: Cover with wet paper towels to suppress dust.
  - Liquid: Encircle with absorbent pads or vermiculite.<sup>[5]</sup>

- Cleanup:
  - Scoop material into a waste bag.
  - Clean the surface with a soap/water solution (the compound is likely soluble in basic aqueous solutions due to the phenolic/quinolone nature).
  - Validation: Verify surface cleanliness with a UV lamp (quinolines are often fluorescent) if available, or re-wipe until no residue is visible.

## Regulatory Compliance & Documentation

- US EPA (RCRA): This compound is not explicitly P-listed or U-listed by specific CAS, but it must be characterized by the generator. It likely falls under D003 (Reactivity) if cyanide release is possible (unlikely under normal conditions but possible) or simply as Toxic based on LD50 data.
- Manifesting: Always list the full chemical name. Do not use abbreviations like "Quinoline deriv."
- Destruction Certificate: Request a Certificate of Destruction (COD) from your waste vendor confirming incineration.

## References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press. [[Link](#)]
- PubChem. (n.d.).<sup>[6]</sup> Compound Summary: 4-Hydroxy-6-methylquinoline-3-carbonitrile (CID 12217688). National Library of Medicine. [[Link](#)]
- Occupational Safety and Health Administration (OSHA). (2012). Hazard Communication Standard: Safety Data Sheets. 29 CFR 1910.1200. [[Link](#)]

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